Essential Safety and Logistical Information for Handling CWHM-12

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Compound of Interest

Compound Name: *CWHM-12*

Cat. No.: *B15606198*

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This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for the handling of **CWHM-12** in a research environment. The following information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Compound Information and Properties

CWHM-12 is a synthetic, small-molecule RGD peptidomimetic antagonist that functions as a pan-αv integrin inhibitor.[1] It is supplied as a crystalline solid and should be considered hazardous until more toxicological information becomes available.[2] Although the Safety Data Sheet (SDS) from some suppliers indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), standard laboratory precautions are strongly recommended.[3]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **CWHM-12**.

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Property	Value
Molecular Formula	$C_{26}H_{32}BrN_5O_6$
Molecular Weight	590.5 g/mol
Appearance	Crystalline solid
Purity	≥98%
Storage Temperature	-20°C for long-term storage (≥4 years)
Solubility	DMSO: ~1 mg/mLDimethylformamide (DMF): ~1 mg/mLDMSO:PBS (pH 7.2) (1:2): ~0.33 mg/mL
IC_{50} Values	αvβ1: 1.8 nMαvβ3: 0.8 nMαvβ5: 61 nMαvβ6: 1.5 nMαvβ8: 0.2 nM[4][5]

Personal Protective Equipment (PPE)

While some safety data sheets may not classify **CWHM-12** as hazardous, it is crucial to handle it with care as its full toxicological profile is not yet known. The following PPE is mandatory when handling **CWHM-12** in solid form or in solution:

- Eye Protection: ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement. When there is a risk of splashing, chemical splash goggles should be worn.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed immediately if contaminated.
- Body Protection: A standard laboratory coat must be worn at all times.
- Respiratory Protection: If handling large quantities of the solid compound outside of a certified chemical fume hood, or if aerosolization is possible, a NIOSH-approved respirator may be necessary based on a risk assessment.

Operational Plan: Step-by-Step Handling Procedures

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The following procedures cover the lifecycle of **CWHM-12** in a laboratory setting, from receipt to disposal.

3.1. Receiving and Storage

- Upon receipt, verify that the container is intact and properly labeled.
- Log the compound into your chemical inventory.
- Store the container in a designated, well-ventilated, and secure location at -20°C.

3.2. Preparation of Stock Solutions This procedure should be performed in a certified chemical fume hood.

- Allow the **CWHM-12** container to equilibrate to room temperature before opening to prevent condensation.
- Carefully weigh the desired amount of the solid compound using an analytical balance.
- In a chemical fume hood, add the appropriate solvent (e.g., DMSO) to the vial containing the **CWHM-12** solid.[2] For organic solvents, it is recommended to purge with an inert gas.[2]
- Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
- For aqueous solutions, first dissolve **CWHM-12** in DMSO and then dilute with the aqueous buffer of choice.[2] Aqueous solutions are not recommended for storage for more than one day.[2]
- Clearly label the vial containing the stock solution with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.[4]

3.3. Experimental Use

- When using **CWHM-12**, always wear the appropriate PPE.

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- If working with cell cultures or animals, ensure that the final concentration of the solvent is compatible with the experimental system.
- After use, decontaminate all surfaces and equipment that may have come into contact with **CWHM-12**.

Disposal Plan

All waste containing **CWHM-12** must be disposed of as chemical waste in accordance with institutional and local regulations.

- Solid Waste: Collect any unused solid **CWHM-12** and any contaminated materials (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Dispose of all solutions containing **CWHM-12**, including unused stock solutions and experimental media, in a labeled hazardous liquid waste container. Do not pour **CWHM-12** solutions down the drain.
- Container Disposal: Empty containers should be rinsed three times with an appropriate solvent. The rinsate should be collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.

Visualizations

Experimental Workflow for Handling **CWHM-12**

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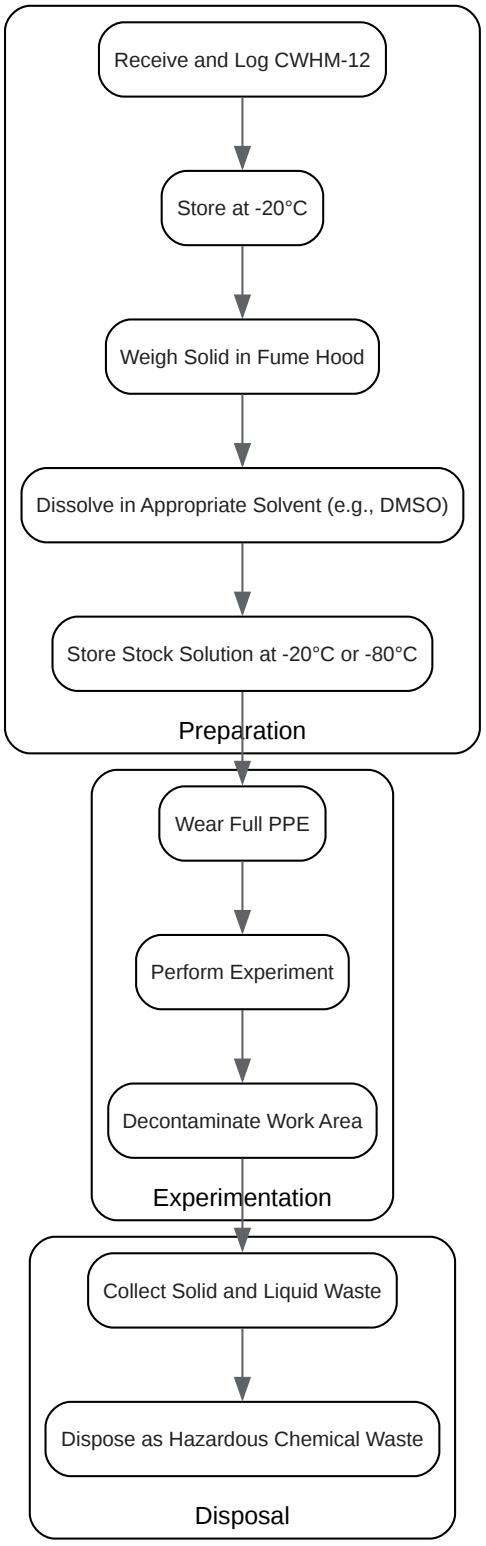

Figure 1. General Workflow for Handling CWHM-12

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Caption: General Workflow for Handling **CWHM-12**.

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Signaling Pathway Inhibited by **CWHM-12**

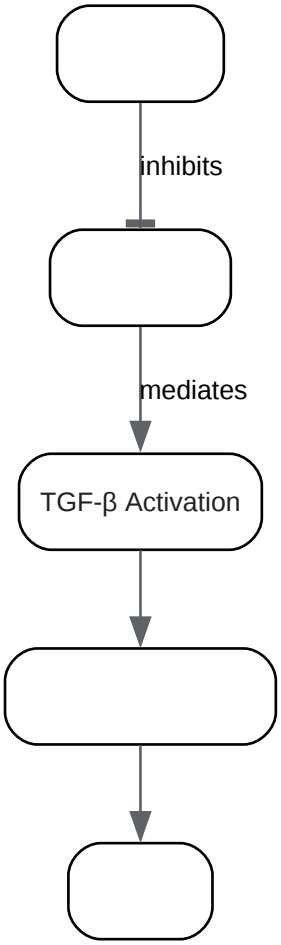

Figure 2. CWHM-12 Inhibition of TGF-β Activation

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Caption: **CWHM-12** Inhibition of TGF-β Activation.

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